

# Spectroscopic Analysis of 2-Phenylethyl Alcohol: A Technical Guide

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## Compound of Interest

Compound Name: 2-Phenylethyl Alcohol

CAS No.: 19601-20-8

Cat. No.: B1166327

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## Introduction

**2-Phenylethyl alcohol**, also known as phenethyl alcohol, is an organic compound with the chemical formula  $C_6H_5CH_2CH_2OH$ . It is a colorless liquid with a pleasant floral odor and is widely found in nature in a variety of essential oils.[1] This compound is a key ingredient in the fragrance and flavor industries and also serves as a valuable building block in organic synthesis.[1] A thorough understanding of its spectroscopic properties is crucial for its identification, characterization, and quality control in research and industrial applications. This technical guide provides a comprehensive overview of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **2-phenylethyl alcohol**, along with detailed experimental protocols for data acquisition.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound. Both  $^1H$  and  $^{13}C$  NMR are routinely used to characterize **2-phenylethyl alcohol**.

## <sup>1</sup>H NMR Spectral Data

The <sup>1</sup>H NMR spectrum of **2-phenylethyl alcohol** exhibits distinct signals corresponding to the different types of protons in the molecule. The chemical shifts (δ) are typically reported in parts per million (ppm) relative to a standard reference, such as tetramethylsilane (TMS).

| Proton Assignment               | Chemical Shift (δ) in CDCl <sub>3</sub> (ppm) | Multiplicity  | Coupling Constant (J) in Hz |
|---------------------------------|-----------------------------------------------|---------------|-----------------------------|
| C <sub>6</sub> H <sub>5</sub> - | 7.27 - 7.35                                   | Multiplet     | -                           |
| -CH <sub>2</sub> -Ph            | 2.89                                          | Triplet       | 6.7                         |
| -CH <sub>2</sub> -OH            | 3.86                                          | Triplet       | 6.7                         |
| -OH                             | 2.18                                          | Broad Singlet | -                           |

Table 1: <sup>1</sup>H NMR data for 2-phenylethyl alcohol in CDCl<sub>3</sub>.[\[2\]](#)

## <sup>13</sup>C NMR Spectral Data

The <sup>13</sup>C NMR spectrum provides information about the carbon framework of the molecule. In a proton-decoupled <sup>13</sup>C NMR spectrum, each unique carbon atom gives a single peak.

| Carbon Assignment    | Chemical Shift (δ) in CDCl <sub>3</sub> (ppm) |
|----------------------|-----------------------------------------------|
| C1 (ipso-C)          | 138.6                                         |
| C2, C6 (ortho-C)     | 129.00                                        |
| C3, C5 (meta-C)      | 128.6                                         |
| C4 (para-C)          | 126.34                                        |
| -CH <sub>2</sub> -Ph | 39.15                                         |
| -CH <sub>2</sub> -OH | 63.8                                          |

Table 2: <sup>13</sup>C NMR data for 2-phenylethyl alcohol in CDCl<sub>3</sub>.[\[3\]](#)

## Experimental Protocol for NMR Spectroscopy

### 1.3.1. Sample Preparation

- For  $^1\text{H}$  NMR: Dissolve 5-25 mg of **2-phenylethyl alcohol** in approximately 0.6-0.7 mL of a deuterated solvent (e.g., chloroform-d,  $\text{CDCl}_3$ ) in a clean, dry vial.[\[4\]](#)
- For  $^{13}\text{C}$  NMR: A higher concentration is generally required. Dissolve 50-100 mg of **2-phenylethyl alcohol** in approximately 0.6-0.7 mL of the chosen deuterated solvent.[\[4\]](#)
- Filtration: To remove any particulate matter that could affect the magnetic field homogeneity and spectral resolution, filter the sample solution through a small plug of glass wool packed into a Pasteur pipette directly into a clean NMR tube.
- Internal Standard: For precise chemical shift referencing, an internal standard such as tetramethylsilane (TMS) can be added to the solvent.[\[4\]](#)
- Capping: Securely cap the NMR tube to prevent solvent evaporation.

### 1.3.2. Data Acquisition

- Instrument Setup: Place the NMR tube into the spectrometer's sample holder.
- Locking and Shimming: The instrument's software is used to "lock" onto the deuterium signal of the solvent to stabilize the magnetic field. "Shimming" is then performed to optimize the homogeneity of the magnetic field, which sharpens the spectral lines.[\[5\]](#)
- Acquisition Parameters for  $^1\text{H}$  NMR:
  - Set the appropriate spectral width to cover the expected range of proton chemical shifts (typically 0-12 ppm).
  - Use a sufficient number of scans to achieve a good signal-to-noise ratio. For a sample of this concentration, 8-16 scans are usually adequate.
  - Set a relaxation delay (d1) of 1-5 seconds to allow for full relaxation of the protons between scans.[\[6\]](#)

- Acquisition Parameters for  $^{13}\text{C}$  NMR:
  - Set the spectral width to cover the typical range for carbon chemical shifts (e.g., 0-220 ppm).
  - A significantly larger number of scans is required due to the low natural abundance of the  $^{13}\text{C}$  isotope and its lower gyromagnetic ratio.<sup>[7]</sup> The number of scans can range from several hundred to several thousand.
  - Proton decoupling is typically employed to simplify the spectrum and enhance the signal-to-noise ratio.<sup>[7]</sup>
- Data Processing: After data acquisition, a Fourier transform is applied to the free induction decay (FID) to obtain the frequency-domain NMR spectrum. The spectrum is then phased, baseline corrected, and referenced to the internal standard.

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

### IR Spectral Data

The IR spectrum of **2-phenylethyl alcohol** shows characteristic absorption bands for the hydroxyl and aromatic functional groups.

| Vibrational Mode              | Absorption Range (cm <sup>-1</sup> ) | Intensity      |
|-------------------------------|--------------------------------------|----------------|
| O-H Stretch (Alcohol)         | 3200 - 3600                          | Strong, Broad  |
| C-H Stretch (Aromatic)        | 3000 - 3100                          | Medium         |
| C-H Stretch (Aliphatic)       | 2850 - 3000                          | Medium         |
| C=C Stretch (Aromatic Ring)   | 1450 - 1600                          | Medium to Weak |
| C-O Stretch (Primary Alcohol) | ~1050                                | Strong         |
| C-H Bend (Aromatic)           | 690 - 900                            | Strong         |

Table 3: Key IR absorption bands for 2-phenylethyl alcohol.

## Experimental Protocol for IR Spectroscopy

Since **2-phenylethyl alcohol** is a liquid, the spectrum can be easily obtained as a thin film.

- Sample Preparation (Thin Film Method):
  - Place a drop or two of neat **2-phenylethyl alcohol** onto the surface of a salt plate (e.g., NaCl or KBr).[\[8\]](#)
  - Gently place a second salt plate on top of the first to create a thin liquid film sandwiched between the plates.[\[8\]](#) Ensure there are no air bubbles.
- Data Acquisition:
  - Place the salt plate assembly into the sample holder of the FT-IR spectrometer.
  - Acquire a background spectrum of the empty sample compartment to subtract any atmospheric (e.g., CO<sub>2</sub>, H<sub>2</sub>O) absorptions.
  - Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

- **Data Processing:** The instrument's software automatically ratios the sample spectrum to the background spectrum to generate the final transmittance or absorbance spectrum.

## Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio ( $m/z$ ) of ions. It is used to determine the molecular weight of a compound and to deduce its structure from fragmentation patterns.

### Mass Spectral Data

The electron ionization (EI) mass spectrum of **2-phenylethyl alcohol** provides key information about its molecular weight and fragmentation pathways.

| $m/z$ | Relative Intensity (%) | Assignment                               |
|-------|------------------------|------------------------------------------|
| 122   | 23.5                   | $[M]^+$ (Molecular Ion)                  |
| 92    | 55.3                   | $[M - CH_2O]^+$                          |
| 91    | 100                    | $[C_7H_7]^+$ (Tropylium ion) - Base Peak |
| 65    | 18.2                   | $[C_5H_5]^+$                             |

Table 4: Major fragments in the EI mass spectrum of 2-phenylethyl alcohol.[9]

The molecular ion peak at  $m/z$  122 confirms the molecular weight of **2-phenylethyl alcohol** (122.16 g/mol ).[3][9] The base peak at  $m/z$  91 is characteristic of compounds containing a benzyl group and is attributed to the stable tropylium cation.

## Experimental Protocol for Mass Spectrometry

### 3.2.1. Sample Introduction

- **Direct Infusion or GC Inlet:** For a pure liquid sample like **2-phenylethyl alcohol**, it can be introduced directly into the ion source via a heated probe or, more commonly, as the eluent

from a gas chromatograph (GC-MS).[10] The latter method ensures the introduction of a pure sample into the mass spectrometer.

### 3.2.2. Ionization

- Electron Ionization (EI): The sample molecules are bombarded with a high-energy electron beam (typically 70 eV).[9][11] This causes the ejection of an electron from the molecule, forming a radical cation known as the molecular ion.[11]

### 3.2.3. Mass Analysis

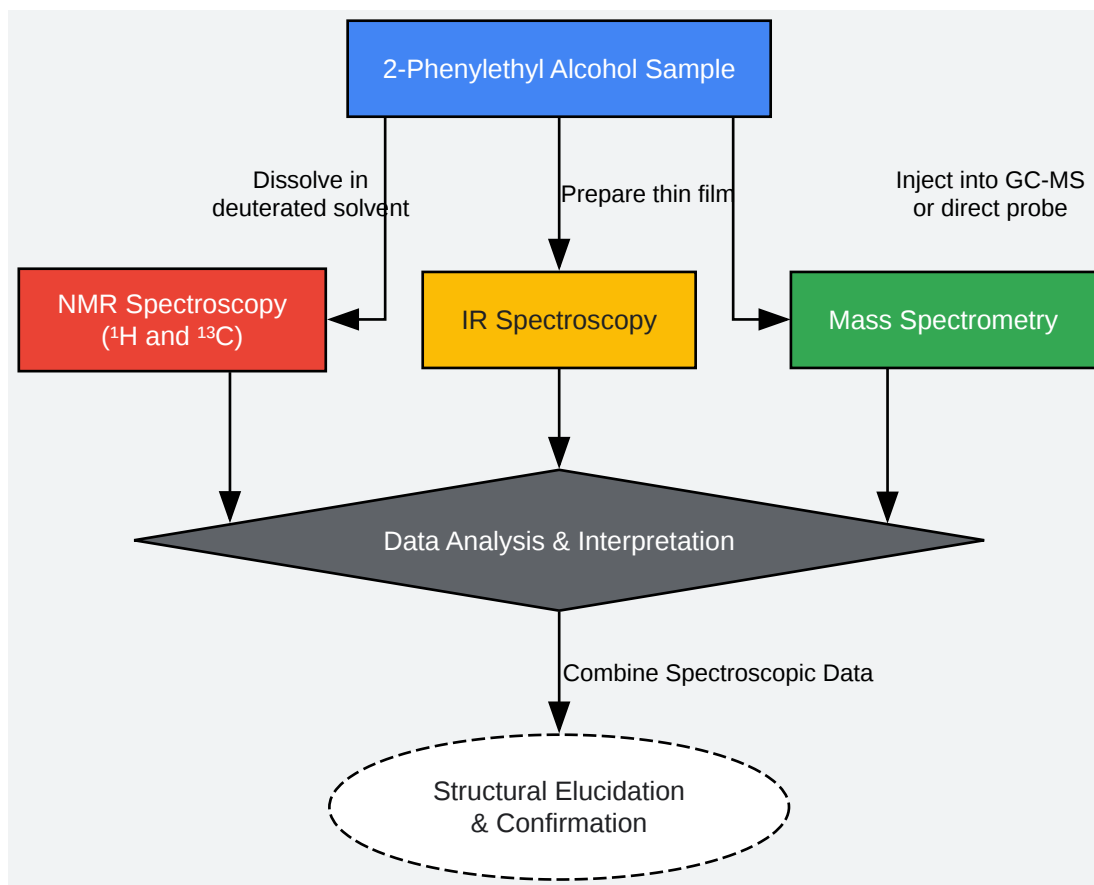
- Acceleration and Deflection: The positively charged ions are accelerated into a mass analyzer (e.g., a quadrupole or a magnetic sector). Here, an electric and/or magnetic field is applied to separate the ions based on their mass-to-charge ratio.[10][11]

### 3.2.4. Detection

- Ion Detection: An electron multiplier or similar detector records the abundance of ions at each  $m/z$  value.[10] The resulting data is plotted as a mass spectrum, with  $m/z$  on the x-axis and relative abundance on the y-axis.

## Spectroscopic Analysis Workflow

The logical flow for the spectroscopic characterization of a compound like **2-phenylethyl alcohol** is depicted in the following diagram.



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A flowchart illustrating the typical workflow for the spectroscopic analysis of **2-phenylethyl alcohol**.

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